

An In-depth Technical Guide to Diisopropylamine (CAS 108-18-9)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diisopropylamine

Cat. No.: B044863

[Get Quote](#)

Abstract: This technical guide provides a comprehensive overview of **diisopropylamine** (CAS 108-18-9), a sterically hindered secondary amine of significant importance in both industrial and laboratory-scale organic synthesis. The document details its chemical and physical properties, key applications, and detailed experimental protocols. It is intended for researchers, scientists, and professionals in the fields of chemistry and drug development who utilize or are investigating the applications of this versatile chemical intermediate.

Introduction

Diisopropylamine (DIPA) is an organic compound classified as a secondary amine.^[1] It is a colorless liquid at room temperature, possessing a characteristic fishy, ammonia-like odor.^{[1][2]} Structurally, the amine nitrogen is bonded to two isopropyl groups, which impart significant steric hindrance. This feature is crucial to its chemical reactivity, particularly its role as a strong, non-nucleophilic base upon deprotonation.

The most prominent application of **diisopropylamine** is as the direct precursor to Lithium Diisopropylamide (LDA), a powerful and widely used non-nucleophilic base in organic chemistry.^{[3][4]} Beyond this, DIPA serves as a vital intermediate in the manufacturing of agrochemicals, pharmaceuticals, corrosion inhibitors, and rubber vulcanization agents.^{[5][6][7]}

Chemical and Physical Properties

The fundamental properties of **diisopropylamine** are summarized in the tables below. This data has been aggregated from various chemical suppliers and databases to provide a

comprehensive reference.

Table 1: Identifiers and Chemical Structure

Identifier	Value
CAS Number	108-18-9[1]
IUPAC Name	N-(Propan-2-yl)propan-2-amine[6]
Synonyms	DIPA, N,N-Diisopropylamine, Bis(isopropyl)amine[5][8]
Molecular Formula	C ₆ H ₁₅ N[1]
Molecular Weight	101.19 g/mol [1]
SMILES	CC(C)NC(C)C[9]

| InChI Key | UAOMVDZJSHZZME-UHFFFAOYSA-N[9] |

Table 2: Physical and Thermochemical Properties

Property	Value	Conditions
Appearance	Clear, colorless liquid[1][10]	Standard
Odor	Ammonia-like, fishy[1]	Standard
Boiling Point	83-84 °C[1][9]	1013 hPa
Melting Point	-61 °C[1][9]	Standard
Density	0.722 g/mL[1][9]	at 25 °C
Vapor Pressure	50 mm Hg[1][9]	at 20 °C
Vapor Density	3.5 (vs air)[1][9]	Standard
pKa of Conjugate Acid	11.05[1]	at 25 °C
Water Solubility	100 g/L[1]	at 20 °C
Refractive Index (n _{20/D})	1.392[1][9]	at 20 °C
Flash Point	-13.45 °C to -7 °C[11][12]	Closed Cup
Autoignition Temperature	295 °C to 316 °C[12]	---

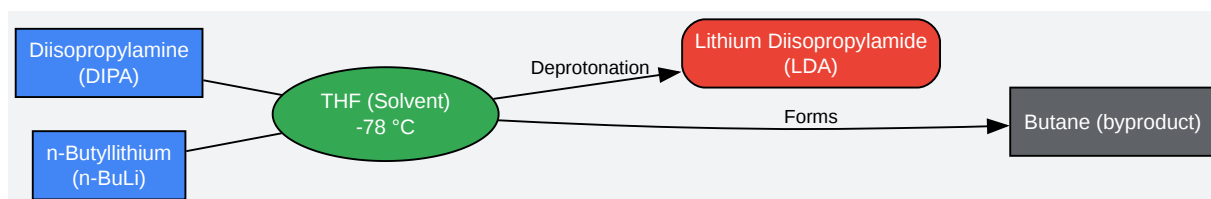
| Explosive Limits | 1.1 - 7.1% (V)[1][11] | --- |

Key Applications and Reactions

Diisopropylamine's utility stems from its basicity and its role as a precursor to other important reagents. Its industrial and synthetic applications are diverse.

Precursor to Lithium Diisopropylamide (LDA)

The most significant use of DIPA is in the preparation of Lithium Diisopropylamide (LDA). LDA is a formidable, sterically hindered, non-nucleophilic base with a pKa of approximately 36, making it capable of deprotonating weakly acidic protons, such as those alpha to carbonyl groups, to form enolates under kinetic control.[3] This reaction avoids common side reactions like nucleophilic addition that can occur with other organolithium reagents.[3]



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of Lithium Diisopropylamide (LDA).

Experimental Protocol: Laboratory-Scale Synthesis of LDA

This protocol is adapted from established laboratory procedures for generating a solution of LDA for immediate use.[3][13]

Safety Precaution: This procedure involves pyrophoric (n-butyllithium) and flammable (THF, hexanes, **diisopropylamine**) materials. It must be conducted under an inert atmosphere (e.g., nitrogen or argon) in a fume hood by trained personnel.

Materials:

- **Diisopropylamine** (freshly distilled from CaH_2 is preferred)[13]
- n-Butyllithium (n-BuLi) in hexanes (concentration typically 1.6 M or 2.5 M)
- Anhydrous tetrahydrofuran (THF)

Equipment:

- Two-neck round-bottom flask or Schlenk flask, flame-dried
- Magnetic stir bar and stir plate
- Septa
- Syringes and needles

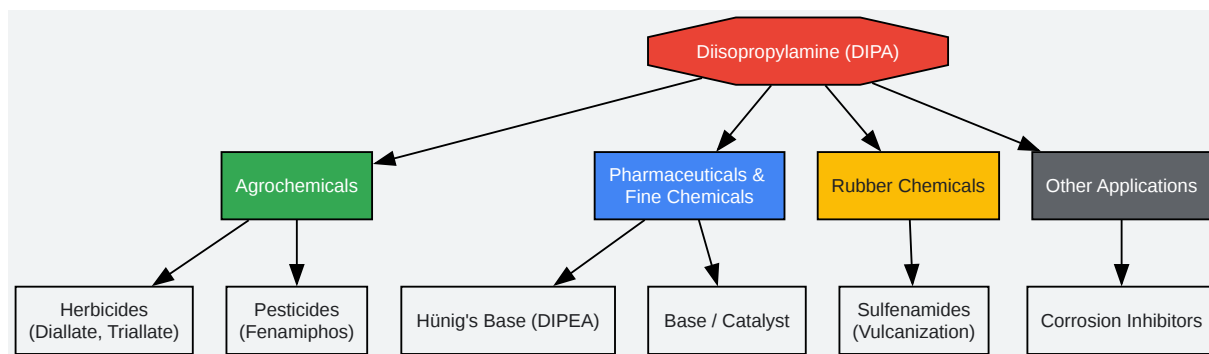
- Inert gas line (N₂ or Ar)
- Low-temperature bath (e.g., dry ice/acetone, -78 °C)

Procedure:

- Assemble the flame-dried flask with a stir bar, septum, and inert gas inlet. Purge the flask with inert gas.
- Via syringe, add anhydrous THF to the flask. Cool the solvent to -78 °C using a dry ice/acetone bath.
- Add **diisopropylamine** (1.1 equivalents relative to the substrate to be deprotonated) to the cold THF via syringe.
- Slowly, dropwise, add the n-BuLi solution (1.05 equivalents) to the stirred DIPA/THF mixture. A slight bubbling (butane evolution) may be observed. The addition should be controlled to maintain the low temperature.
- After the addition is complete, stir the resulting colorless to pale yellow LDA solution at -78 °C for 15-30 minutes before use.^[13] The solution is now ready for the addition of the substrate to be deprotonated.

Industrial and Synthetic Intermediate

Diisopropylamine is a crucial building block for a variety of commercial products. Its role as a nucleophile or base is central to these syntheses.



[Click to download full resolution via product page](#)

Caption: Major industrial applications of **Diisopropylamine (DIPA)**.

- **Agrochemicals:** DIPA is a key intermediate in the synthesis of several pesticides and herbicides.[6][14] It is a precursor to the herbicides diallate and triallate.[4][7]
- **Pharmaceuticals:** It serves as a building block for active pharmaceutical ingredients (APIs) and is used to prepare N,N-Diisopropylethylamine (Hünig's base), another important sterically hindered base.[1][4][6]
- **Rubber Vulcanization:** It is used to synthesize sulfenamide accelerators, which are critical components in the vulcanization of rubber.[1][7]
- **Corrosion Inhibitors:** DIPA is a precursor for corrosion inhibitors used in metal treatment and other industrial processes.[5][6]
- **Catalysis:** In organic synthesis, it can be used as a base or catalyst in reactions such as the Heck and Sonogashira couplings.

Safety and Handling

Diisopropylamine is a hazardous chemical that requires careful handling. It is highly flammable, corrosive, and toxic.[12][15]

Table 3: Health and Safety Data

Hazard Type	Information
GHS Pictograms	GHS02 (Flammable), GHS05 (Corrosive), GHS06 (Toxic) / GHS07 (Harmful) [1] [12]
Hazard Statements	H225: Highly flammable liquid and vapour. [12] H302: Harmful if swallowed. [11] H314: Causes severe skin burns and eye damage. [12] H331/H332: Toxic or harmful if inhaled. [11] [16] H335: May cause respiratory irritation. [15] H412: Harmful to aquatic life with long lasting effects. [15]
Precautionary Statements	P210: Keep away from heat/sparks/open flames. [12] P280: Wear protective gloves/clothing/eye protection. [12] P303+P361+P353: IF ON SKIN: Take off immediately all contaminated clothing. Rinse skin with water. [11] P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [11]
Exposure Limits (ACGIH TLV)	TWA: 5 ppm [1]

| NFPA 704 Rating | Health: 3, Flammability: 3, Instability: 0[\[4\]](#) |

Handling Recommendations:

- Work in a well-ventilated area, preferably a chemical fume hood.[\[15\]](#)
- Keep away from all sources of ignition, including heat, sparks, and open flames.[\[12\]](#) Ground and bond containers when transferring material.[\[15\]](#)
- Use personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, a face shield, and a lab coat.[\[17\]](#)[\[18\]](#)
- Avoid contact with skin and eyes. In case of contact, flush immediately with copious amounts of water.[\[17\]](#)

- Store in a cool, dry, well-ventilated area in a tightly sealed container, away from incompatible materials.[15]

Incompatibilities: **Diisopropylamine** can react violently with strong oxidizing agents and strong acids.[1][19] It may also be incompatible with isocyanates, peroxides, and halogenated organic compounds.[1]

Conclusion

Diisopropylamine is a cornerstone reagent in organic chemistry, primarily valued as the precursor to the indispensable base, LDA. Its unique sterically hindered structure allows for highly selective reactions that are fundamental to the synthesis of complex molecules in pharmaceuticals, agrochemicals, and fine chemicals. While its hazardous nature demands rigorous safety protocols, its versatility and utility ensure its continued importance in both academic research and industrial manufacturing. This guide has provided the core technical data, protocols, and application contexts necessary for its safe and effective use by scientific professionals.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Diisopropylamine | 108-18-9 [chemicalbook.com]
- 2. products.basf.com [products.basf.com]
- 3. grokipedia.com [grokipedia.com]
- 4. Diisopropylamine - Wikipedia [en.wikipedia.org]
- 5. chinaamines.com [chinaamines.com]
- 6. interstatechem.com [interstatechem.com]
- 7. Diisopropylamine, 98% 108-18-9 India [ottokemi.com]
- 8. Diisopropylamine (CAS 108-18-9) - Chemical & Physical Properties by Cheméo [chemeo.com]

- 9. 二异丙胺 , 99.5 (CH₃)₂CHNHCH(CH₃)₂ [sigmaaldrich.com]
- 10. Diisopropylamine | C₆H₁₅N | CID 7912 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. merckmillipore.com [merckmillipore.com]
- 12. lobachemie.com [lobachemie.com]
- 13. How To [chem.rochester.edu]
- 14. What are the specific applications of diisopropylamine in agriculture?-Yaocheng Chemical Industry-a company specializing in chemical products trade. [en.yaochengchem.com]
- 15. pentachemicals.eu [pentachemicals.eu]
- 16. itwreagents.com [itwreagents.com]
- 17. carlroth.com:443 [carlroth.com:443]
- 18. cdhfinechemical.com [cdhfinechemical.com]
- 19. DIISOPROPYLAMINE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to Diisopropylamine (CAS 108-18-9)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b044863#diisopropylamine-cas-number-108-18-9]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com